

An In-depth Technical Guide to ^{13}C Labeled Meldrum's Acid

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Compound of Interest

Compound Name: 2,2-dimethyl-(5 ^{13}C)1,3-dioxane-4,6-dione

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of ^{13}C labeled Meldrum's acid. This isotopically labeled compound is a valuable tool in various research fields, particularly in mechanistic studies and as a building block for the synthesis of complex labeled molecules.

Core Properties of ^{13}C Labeled Meldrum's Acid

^{13}C labeled Meldrum's acid shares most of its physical and chemical properties with its unlabeled counterpart, with the key difference being the presence of the ^{13}C isotope, which is crucial for nuclear magnetic resonance (NMR) studies and as a tracer in metabolic and biosynthetic pathway investigations.

Table 1: Physical and Chemical Properties of Meldrum's Acid and its ^{13}C Isotopologue

Property	Value (Unlabeled Meldrum's Acid)	Value (13C Labeled Meldrum's Acid)	Reference
IUPAC Name	2,2-dimethyl-1,3-dioxane-4,6-dione	2,2-dimethyl-(5-13C)1,3-dioxane-4,6-dione	[1]
CAS Number	2033-24-1	123254-02-4	[2][3]
Molecular Formula	C ₆ H ₈ O ₄	C ₅ ¹³ CH ₈ O ₄	[2][4]
Molecular Weight	144.126 g/mol	145.12 g/mol	[1][2]
Appearance	Beige or colorless crystalline solid	Not specified, expected to be similar to unlabeled	[2]
Melting Point	94 to 95 °C (decomposes)	92-95 °C	[2][3]
Solubility in Water	Soluble	Not specified, expected to be similar to unlabeled	[2]
Acidity (pKa)	4.97	Not specified, expected to be very similar to unlabeled	[2]
Purity	-	≥98%	[4]

Spectroscopic Data

The primary utility of 13C labeling is for NMR spectroscopy. While a dedicated full 13C NMR spectrum for singly labeled Meldrum's acid is not readily available in the provided search results, data from related labeled compounds offer valuable insights.

Table 2: 13C NMR Data of a Related Labeled Compound

Compound	Labeled Position(s)	Solvent	Chemical Shift (δ) ppm	Coupling Constant (J) Hz	Reference
5-([1'- ¹³ C]acetyl)-[5- ¹³ C]Meldrum's acid	C5 and Acetyl C1'	Not specified	59.94 (keto), 99.81 (enol)	d, J = 36 (keto), d, J = 70 (enol)	[5]
	199.84 (keto), 173.79 (enol)	d, J = 36 (keto), d, J = 70 (enol)	[5]		

This data for a dually labeled derivative indicates the approximate chemical shifts for the C5 carbon in both its keto and enol forms, with the observed coupling constants confirming the presence of adjacent ¹³C labels.

Experimental Protocols

Detailed methodologies are crucial for the synthesis and application of ¹³C labeled Meldrum's acid.

Synthesis of [5-¹³C]-2,2-dimethyl-1,3-dioxane-4,6-dione ([5-¹³C]Meldrum's acid)

This procedure is adapted from the synthesis of labeled acyl-Meldrum's acid, which starts with labeled malonic acid.[5]

- Starting Material: [2-¹³C]malonic acid.
- Reagents: Acetone, acetic anhydride, sulfuric acid.
- Procedure:
 - A mixture of [2-¹³C]malonic acid and acetone is prepared.
 - Acetic anhydride is added slowly in a controlled manner, with catalytic sulfuric acid present.[6][7]

- The reaction mixture is stirred, allowing for the condensation reaction to proceed, forming the 1,3-dioxane-4,6-dione ring structure.
- The product, [5-¹³C]Meldrum's acid, is then isolated and purified, typically by recrystallization.[8]

An alternative synthesis route involves the reaction of isopropenyl acetate with [2-¹³C]malonic acid.[3]

Acylation of Meldrum's Acid (General Procedure)

This protocol is essential for creating derivatives used in further synthetic steps.[5][9]

- Starting Material: Meldrum's acid (or its ¹³C labeled analogue).
- Reagents: Dry dichloromethane (CH₂Cl₂), dry pyridine, acetyl chloride.
- Procedure:
 - Meldrum's acid is dissolved in a mixture of dry CH₂Cl₂ and dry pyridine.
 - The resulting solution is cooled to 0°C.
 - A solution of acetyl chloride in dry CH₂Cl₂ is added to the cooled mixture.
 - The reaction mixture is stirred for 1 hour at 0°C and then for 3 hours at 25°C.
 - The mixture is diluted with water, acidified with 3 M HCl, and extracted with CH₂Cl₂.
 - The organic layers are combined, dried, and the solvent is evaporated to yield the acyl-Meldrum's acid.

Applications and Signaling Pathways

¹³C labeled Meldrum's acid is a versatile reagent in organic synthesis and biochemical studies.

- Tracer for Biosynthetic Studies: It serves as a precursor for the synthesis of isotopically labeled compounds used to investigate polyketide biosynthesis.[5][10] The ¹³C label allows

for the tracking of carbon atoms through complex metabolic pathways.

- Labeled Antimicrobial Agent: It has been described as a labeled antimicrobial agent, suggesting its use in studying the mechanism of action or uptake of certain deodorant compositions.[3][4][11]
- Synthesis of Labeled β -ketoesters: Acyl derivatives of ^{13}C labeled Meldrum's acid can undergo decarboxylative esterification to produce ^{13}C labeled β -ketoesters, which are important intermediates in organic synthesis.[10]

Diagrams of Key Processes

The following diagrams, generated using the DOT language, illustrate the synthesis and a key reaction of ^{13}C labeled Meldrum's acid.

Caption: Synthesis of [5- ^{13}C]Meldrum's Acid.

Caption: General reaction pathway for ^{13}C labeled β -ketoester synthesis.

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